

1,2-dichloro-1,2-difluoroethene safety and handling.

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Compound of Interest

Compound Name: 1,2-Dichloro-1,2-difluoroethene

Cat. No.: B8795073

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An In-depth Technical Guide to the Safety and Handling of **1,2-Dichloro-1,2-difluoroethene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1,2-dichloro-1,2-difluoroethene** ($C_2Cl_2F_2$), a compound used in various industrial processes, including as an intermediate in chemical synthesis and in fire suppression applications.^[1] Given its hazardous properties, adherence to strict safety protocols is essential for personnel protection and environmental safety.

Chemical Identification and Properties

1,2-Dichloro-1,2-difluoroethene is a colorless gas or liquid that exists as two stereoisomers, cis and trans.^[2] It is important to handle this chemical with care due to its potential health hazards and reactivity.

Table 1: Physical and Chemical Properties of **1,2-Dichloro-1,2-difluoroethene**

| Property | Value | Source(s) |
|-------------------------|---|---|
| Molecular Formula | $C_2Cl_2F_2$ | [1] [3] [4] [5] |
| Molecular Weight | 132.92 g/mol | [1] [3] [4] [6] |
| CAS Number | 598-88-9 (for the mixture) | [4] [5] |
| 311-81-9 (cis-isomer) | [2] | |
| 381-71-5 (trans-isomer) | [2] | |
| Appearance | Colorless gas or liquid | [1] [2] |
| Boiling Point | 22.8 °C (73.1 °F) at 760 mmHg | [5] |
| Melting Point | -119.6 °C (-183.3 °F) (cis) / -93.3 °C (-135.9 °F) (trans) | [2] |
| Density | 1.503 g/cm³ | [5] |
| Vapor Pressure | 821 mmHg at 25°C | [5] |
| Flash Point | -41.9 °C (-43.4 °F) | [5] |

Hazard Identification and Classification

This chemical is classified as hazardous. It can cause serious health effects upon exposure. The primary hazards include skin and eye irritation, respiratory irritation, and potential fatality if inhaled.[\[7\]](#)[\[8\]](#) It is also a gas under pressure, which may explode if heated.[\[7\]](#)

Table 2: GHS Hazard Classification

| Hazard Class | Hazard Statement | GHS Pictogram |
|--|---|----------------------|
| Gas under pressure | H280: Contains gas under pressure; may explode if heated. | Gas Cylinder |
| Skin corrosion/irritation | H315: Causes skin irritation. | Exclamation Mark |
| Serious eye damage/eye irritation | H319: Causes serious eye irritation. | Exclamation Mark |
| Acute toxicity, inhalation | H330: Fatal if inhaled. | Skull and Crossbones |
| Specific target organ toxicity — single exposure | H335: May cause respiratory irritation. | Exclamation Mark |
| Specific target organ toxicity — single exposure | H336: May cause drowsiness or dizziness. | Exclamation Mark |

Source:[7][8]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risks.

Handling

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[7][8][9]
- Use non-sparking, explosion-proof tools and equipment to prevent ignition.[7][9]
- Ground all equipment to prevent fire caused by electrostatic discharge.[7][10]
- Avoid contact with skin and eyes by wearing suitable protective clothing and equipment.[7][8][9]
- Do not breathe gas, fumes, vapors, or spray.[8]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a dry, cool, and well-ventilated place.[7][8][9]
- Keep containers tightly closed.[7][8]
- Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).[8]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and finely divided metals (e.g., Al, Mg, Zn).[8]
- Store apart from foodstuff containers.[7][9]

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when working with **1,2-dichloro-1,2-difluoroethene**.

Table 3: Recommended Personal Protective Equipment

| Protection Type | Specification | Source(s) |
|------------------------|--|------------|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH). | [7][9] |
| Skin Protection | Impervious, fire/flame-resistant clothing. Chemical-impermeable gloves (inspect prior to use). | [7][9] |
| Respiratory Protection | Use a full-face respirator if exposure limits are exceeded or irritation is experienced. For unknown orIDLH concentrations, a self-contained breathing apparatus (SCBA) is required. | [7][9][11] |
| Foot Protection | Safety shoes. | [8] |

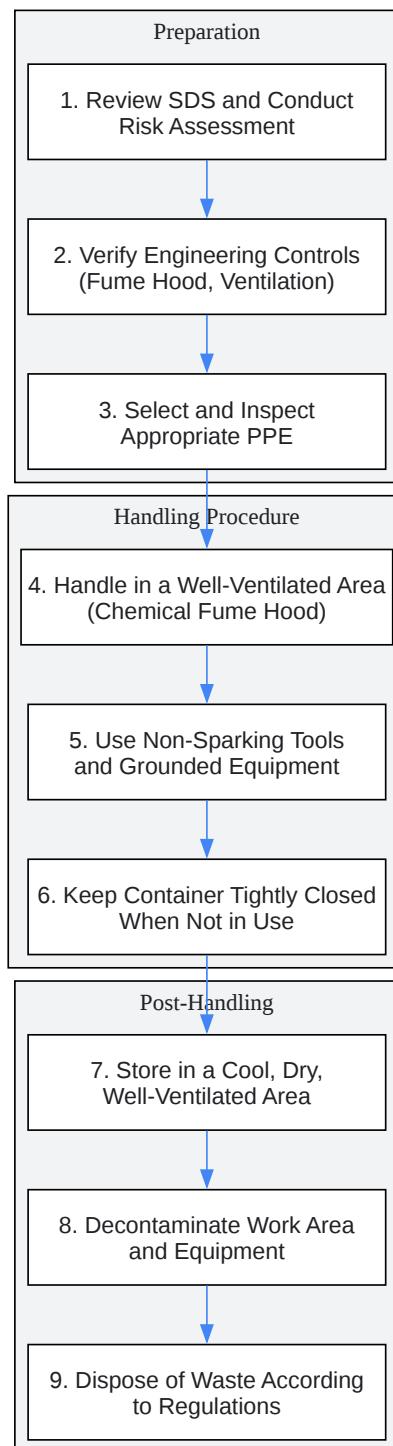
Experimental Protocols and Workflows

Detailed experimental protocols for determining the toxicological properties of **1,2-dichloro-1,2-difluoroethene** are not publicly available. However, standardized OECD guidelines are typically followed for such assessments. Below are logical workflows for safe handling and emergency response based on compiled safety data.

Safe Handling Workflow

This diagram outlines the essential steps for safely handling **1,2-dichloro-1,2-difluoroethene** in a laboratory setting.

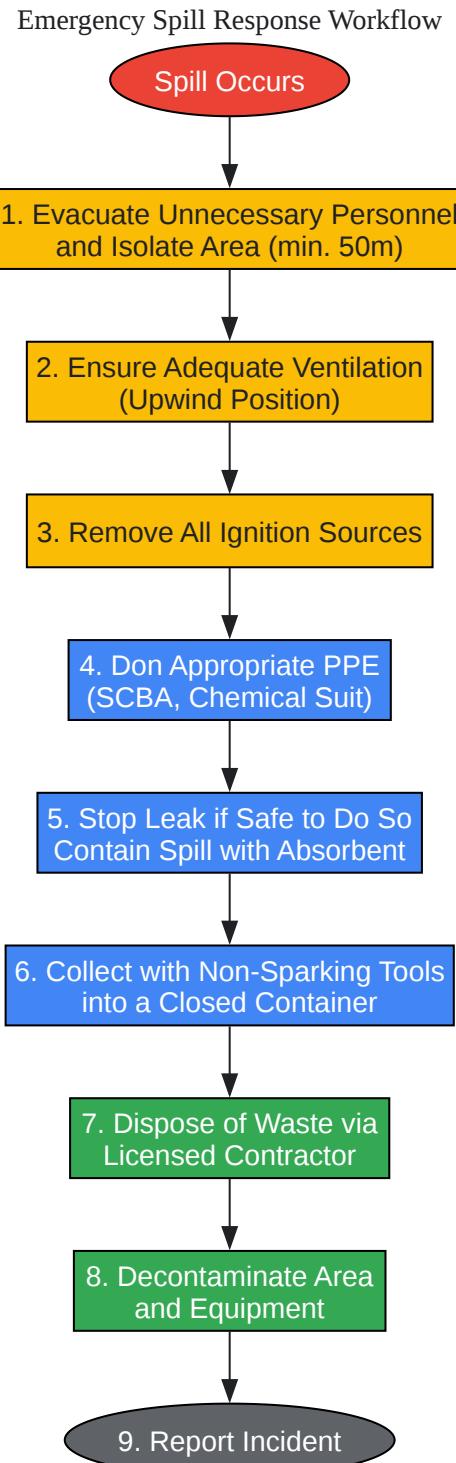
Safe Handling Workflow for 1,2-dichloro-1,2-difluoroethene

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Safe handling workflow from preparation to disposal.

Emergency Spill Response Workflow

This diagram provides a logical sequence of actions to be taken in the event of an accidental spill.



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Step-by-step procedure for responding to a chemical spill.

Emergency Procedures

Immediate and appropriate action during an emergency is crucial.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7][8][9] Do not use mouth-to-mouth resuscitation.[7][9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[7][8][9] Consult a doctor.[7][9]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes.[7][9] Remove contact lenses if present and easy to do so.[8] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a poison control center or doctor immediately.[7][8][9] Never give anything by mouth to an unconscious person.[7][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[3][7][8]
- Specific Hazards: The substance is a gas under pressure and may explode if heated.[7] Containers may explode when heated.[8] Thermal decomposition can generate toxic and irritating gases like hydrogen chloride and hydrogen fluoride.[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8][9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area, keeping people upwind of the spill.[7][9] Avoid breathing vapors and ensure adequate ventilation.[7][8][9] Remove all sources of ignition.[7][9]

- Environmental Precautions: Prevent further leakage if it is safe to do so. Do not let the chemical enter drains or the environment.[7][9]
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment.[7][9] Collect the material with a non-combustible absorbent material and place it in a suitable, closed container for disposal.[8][12]

Stability and Reactivity

- Reactivity: Can react violently with strong reducing agents and active metals.[3] Contact with water or steam may produce toxic fumes.[3]
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[10]
- Incompatible Materials: Strong oxidizing agents, strong bases, alkali metals, and finely divided metals.[8]
- Hazardous Decomposition Products: Upon heating or in a fire, may produce toxic fumes, including carbon oxides, hydrogen chloride, and hydrogen fluoride.[3][8]

Toxicological Information

Detailed quantitative toxicological data such as LD50 or LC50 values are not readily available in the provided search results. However, the GHS classification indicates it is fatal if inhaled (Acute Toxicity, Category 1).[7] It causes skin and serious eye irritation, and may cause respiratory irritation, drowsiness, or dizziness.[7][8]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. The material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[9] Do not discharge into sewer systems or contaminate water or soil.[9]

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